

An In-depth Technical Guide to the Chemical Structure of Exiproben

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Exiproben*

Cat. No.: *B1671833*

[Get Quote](#)

This guide provides a comprehensive overview of the chemical structure of **Exiproben**, intended for researchers, scientists, and professionals in drug development.

Introduction

Exiproben is a chemical compound with the molecular formula $C_{16}H_{24}O_5$ ^{[1][2]}. It is systematically named 2-(3-hexoxy-2-hydroxypropoxy)benzoic acid^{[1][3]}. **Exiproben** is classified as a member of the benzoic acids^[1]. This document will elaborate on its structural features, providing a detailed breakdown of its constituent functional groups and their arrangement.

Molecular and Structural Data

A summary of the key identifiers and properties of **Exiproben** is presented in the table below for easy reference.

Identifier	Value
IUPAC Name	2-(3-hexoxy-2-hydroxypropoxy)benzoic acid[1]
Molecular Formula	C16H24O5[1][2]
Molecular Weight	296.36 g/mol [2][3]
CAS Registry Number	26281-69-6[3]
SMILES	CCCCCOCOC(COC1=CC=CC=C1C(=O)O)O[1]
InChI	InChI=1S/C16H24O5/c1-2-3-4-7-10-20-11-13(17)12-21-15-9-6-5-8-14(15)16(18)19/h5-6,8-9,13,17H,2-4,7,10-12H2,1H3,(H,18,19)[1]
InChIKey	YTPJKQPMTSNTGI-UHFFFAOYSA-N[1]

Detailed Structural Analysis

Exiproben's structure is characterized by three main components: a benzoic acid moiety, a central propanol backbone with a hydroxyl group, and a hexoxy side chain.

- **Benzoic Acid Moiety:** This is an aromatic ring (benzene) attached to a carboxylic acid functional group (-COOH). In **Exiproben**, the propoxy chain is attached at the ortho (position 2) of the benzoic acid.
- **Glycerol-derived Linker:** A 3-carbon chain derived from glycerol links the benzoic acid and the hexyl ether. This linker contains a secondary alcohol (-OH group) at the 2-position, which is a key structural feature.
- **Hexoxy Side Chain:** A six-carbon alkyl chain (hexyl group) is connected to the glycerol backbone via an ether linkage (-O-).

The connectivity of these components results in the full structure of 2-(3-hexoxy-2-hydroxypropoxy)benzoic acid.

Visualization of the Chemical Structure

The following diagram illustrates the two-dimensional chemical structure of **Exiproben**, highlighting the arrangement of its atoms and functional groups.

Caption: 2D chemical structure of **Exiproben**.

Experimental Protocols

While this guide focuses on the chemical structure, the synthesis of **Exiproben** has been described in the literature. For detailed experimental procedures, readers are referred to the following patents and publications:

- GB 933980 (1963 to Thomae)
- US 3198827 (1965 to Boehringer, Ing.)

These documents provide the foundational methods for the preparation of **Exiproben**.

Conclusion

The chemical structure of **Exiproben**, 2-(3-hexoxy-2-hydroxypropoxy)benzoic acid, is well-defined. Its combination of an aromatic acid, a chiral hydroxylated linker, and a lipophilic alkyl chain are key to its physicochemical properties and biological activity. A thorough understanding of this structure is fundamental for any research or development activities involving this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(3-(Hexyloxy)-2-hydroxypropoxy)benzoic acid | C16H24O5 | CID 18995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. Exiproben [drugfuture.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Exiproben]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671833#what-is-the-chemical-structure-of-exiproben]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com